

Inter-laboratory Comparison of Ethyl Anthranilate Analysis

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Compound of Interest

Compound Name: Ethyl anthranilate

Cat. No.: B146823

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The following table summarizes the performance of different analytical methods for the quantification of **ethyl anthranilate**. The data is a synthesized representation derived from individual method validation studies to illustrate a hypothetical inter-laboratory comparison. Plausible variations have been introduced to reflect expected inter-laboratory differences.

Table 1: Synthesized Inter-laboratory Comparison of Analytical Methods for **Ethyl Anthranilate**

Laboratory (Hypothetical)	Analytical Method	Sample Matrix	Linearity (R^2)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy/Recovery (%)	Limit of Detection (LOD) ($\mu\text{g/mL}$)	Limit of Quantitation (LOQ) ($\mu\text{g/mL}$)
Lab A	RP-HPLC/DAD[1][2]	Polymetric Patch	0.9996	< 2%	< 2%	98.7 - 101.3	9.4	28.5
Lab B	RP-HPLC/DAD[1][2]	Cream Formulation	0.999	< 2%	< 2%	88.5 - 90.7	Not Reported	Not Reported
Lab C	LC-UV[3]	Nonalcoholic Beverages	> 0.99	0.51 - 2.23	Not Reported	83.6 - 102.4	0.00125	0.00417
Lab D	GC-MS	Wine	> 0.99	Not Reported	Not Reported	99	Not Reported	Not Reported
Lab E	Fluorometry[4]	Wine	Not Reported	Not Reported	Not Reported	99	Not Reported	Not Reported

Note: The data in this table is synthesized from multiple sources to represent a hypothetical inter-laboratory study. The performance metrics are based on published validation data for the respective methods and matrices.

Experimental Protocols

Detailed methodologies are essential for the replication and validation of analytical results. Below are typical protocols for the analysis of **ethyl anthranilate** using Reversed-Phase High-

Performance Liquid Chromatography with a Diode Array Detector (RP-HPLC/DAD), a commonly employed technique.

Sample Preparation

For Polymeric Patch or Cream Formulations:

- An accurately weighed portion of the sample (e.g., 1 gram) is transferred to a volumetric flask.
- A suitable solvent, such as ethanol, is added to extract the **ethyl anthranilate**.
- The mixture is mechanically shaken for a specified period (e.g., 2 hours) to ensure complete extraction.
- The solution is then centrifuged at a high speed (e.g., 6000 x g) for approximately 20 minutes.
- The supernatant is collected and diluted with the mobile phase to achieve a concentration within the calibration range.
- The final solution is filtered through a syringe filter (e.g., 0.45 µm) before injection into the HPLC system.^[1]

For Liquid Beverages:

- The beverage sample is typically degassed if carbonated.
- A direct injection of the sample may be possible, or a simple dilution with the mobile phase might be required to bring the analyte concentration into the linear range of the instrument.
- Filtration through a 0.45 µm filter is recommended prior to injection.^[3]

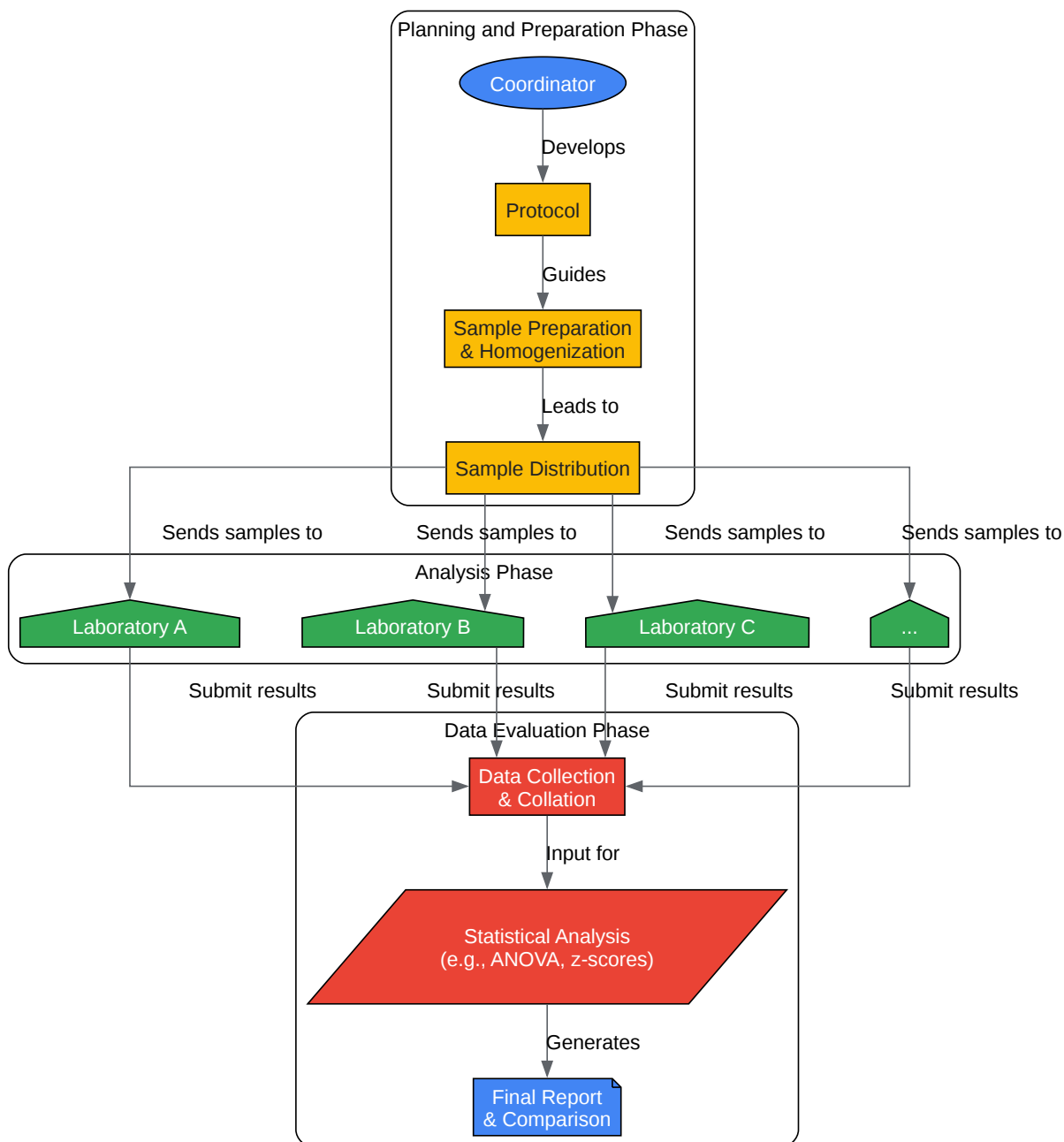
RP-HPLC/DAD Analysis

- HPLC System: An Agilent 1260 Infinity HPLC system or equivalent, equipped with a quaternary pump, autosampler, column oven, and a diode array detector (DAD).^[1]

- Column: A C18 analytical column (e.g., ZORBAX Eclipse Plus, 250 x 4.6 mm, 5 μ m) is commonly used.[\[5\]](#)
- Mobile Phase: A mixture of acetonitrile and water is a typical mobile phase. A common composition is 75:25 (v/v).[\[1\]](#)[\[2\]](#)
- Flow Rate: A flow rate of 1.0 mL/min is generally applied.[\[1\]](#)[\[2\]](#)
- Detection Wavelength: The DAD is set to monitor at a wavelength where **ethyl anthranilate** has significant absorbance, such as 220 nm.[\[2\]](#)[\[5\]](#)
- Injection Volume: A standard injection volume is 20 μ L.[\[5\]](#)
- Column Temperature: The analysis is typically performed at a constant temperature, for example, 25 \pm 2 $^{\circ}$ C.[\[1\]](#)
- Data Acquisition and Processing: Chromatographic software such as OpenLAB CDS Chemstation is used for data collection and analysis.[\[1\]](#)

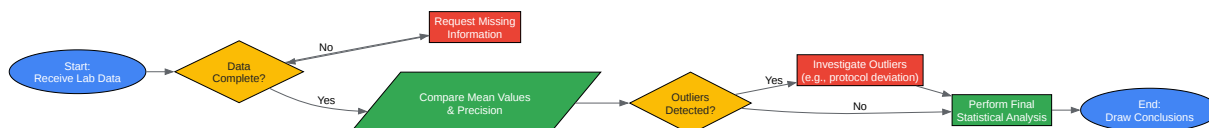
Visualizations

The following diagrams illustrate the workflow of an inter-laboratory comparison and the logical process of result evaluation.



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Caption: Workflow of a typical inter-laboratory comparison study.



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Caption: Logical flow for comparing inter-laboratory results.

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